

Regeneration of Rich Sulfinol-D Solvent: Application Notes and Protocols

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Compound of Interest

Compound Name: *Sulfinol D*
CAS No.: 63665-16-7
Cat. No.: B14493412

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Introduction

Sulfinol-D is a proprietary mixed solvent used for the removal of acid gases, such as hydrogen sulfide (H₂S) and carbon dioxide (CO₂), from gas streams. It is a combination of a chemical solvent, diisopropanolamine (DIPA), and a physical solvent, Sulfolane (tetrahydrothiophene dioxide), in an aqueous solution.[1] This dual-nature allows for both chemical reaction with acid gases via the amine and physical absorption by the organic solvent, offering advantages such as high acid gas loading capacity and reduced energy requirements for regeneration compared to purely chemical solvents.[1][2] The regeneration of the "rich" Sulfinol-D solvent, which is saturated with acid gases, is a critical step in the continuous operation of the gas treating process. This process involves heating the rich solvent to reverse the absorption reactions and strip out the absorbed acid gases, thus preparing the "lean" solvent for reuse.

These application notes provide detailed protocols and quantitative data for the regeneration of rich Sulfinol-D solvent, intended for use in laboratory and pilot-plant settings.

Data Presentation

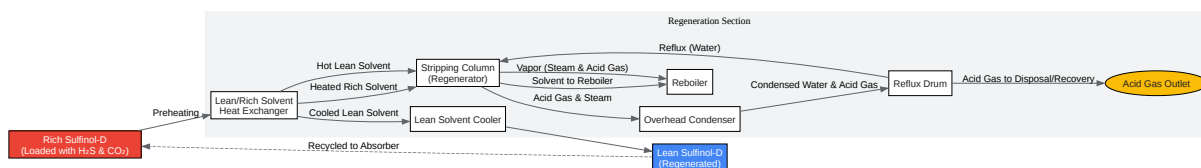
Table 1: Typical Operating Conditions for Sulfinol-D Regeneration

Parameter	Typical Value	Unit	Notes
Solvent Composition			
Diisopropanolamine (DIPA)	30 - 45	wt%	[2]
Sulfolane	40 - 60	wt%	[2]
Water	5 - 15	wt%	[2]
Regenerator (Stripper) Conditions			
Reboiler Temperature	120 - 150	°C	Dependent on pressure and desired lean loading.
Stripper Overhead Temperature	90 - 110	°C	
Stripper Pressure	1.2 - 1.8	bara	
Solvent Loading			
Rich Solvent Loading (H ₂ S + CO ₂)	Varies	mol acid gas / mol DIPA	Highly dependent on the partial pressure of acid gases in the feed gas.
Lean Solvent Loading (H ₂ S)	< 0.01	mol H ₂ S / mol DIPA	
Lean Solvent Loading (CO ₂)	< 0.05	mol CO ₂ / mol DIPA	

Table 2: Performance Data for Sulfinol-D Regeneration

Parameter	Value	Unit	Conditions/Notes
Regeneration Efficiency	> 98	%	Defined as (moles of acid gas in rich solvent - moles of acid gas in lean solvent) / moles of acid gas in rich solvent * 100.
Energy Consumption			
Reboiler Duty	~10.4	E6 kcal/hr	This is a plant-specific value and will vary with scale and operating conditions. [3]
Specific Energy Consumption	70 - 80	kg steam / ton of solvent	A general guideline for estimating steam requirements. [3]
Solvent Degradation			
Primary Degradation Product	DIPA-oxazolidone	Formed from the reaction of DIPA with CO ₂ . [3]	
Reclamation Threshold	> 10	wt% DIPA-oxazolidone	When the concentration of DIPA-oxazolidone exceeds this level, solvent reclamation is recommended. [3]

Signaling Pathways and Experimental Workflows



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Caption: Workflow for the regeneration of rich Sulfinol-D solvent.

Experimental Protocols

Protocol 1: Laboratory-Scale Regeneration of Rich Sulfinol-D

Objective: To regenerate a known volume of rich Sulfinol-D solvent and determine the regeneration efficiency.

Materials:

- Rich Sulfinol-D solvent (with known H₂S and CO₂ loading)
- Heating mantle
- Three-neck round-bottom flask (e.g., 1 L)
- Condenser (e.g., Liebig or Allihn)
- Thermometer or thermocouple

- Magnetic stirrer and stir bar
- Gas outlet tube
- Scrubber solution (e.g., sodium hydroxide) for acid gas capture
- Nitrogen gas supply (for inert atmosphere)
- Sampling syringes and vials
- Analytical equipment for determining acid gas loading (e.g., titration, gas chromatography)

Procedure:

- **Setup:** Assemble the apparatus in a fume hood. Place the three-neck round-bottom flask in the heating mantle. Fit one neck with the condenser, another with the thermometer/thermocouple (ensuring the bulb is immersed in the solvent), and the third with a gas outlet tube leading to the scrubber solution.
- **Solvent Charging:** Accurately measure and record the volume of the rich Sulfinol-D solvent and transfer it to the round-bottom flask along with a magnetic stir bar.
- **Inerting:** Purge the system with nitrogen for 5-10 minutes to remove any air.
- **Heating and Stirring:** Turn on the magnetic stirrer to ensure uniform heating. Begin heating the solvent using the heating mantle.
- **Regeneration:** Gradually increase the temperature to the desired regeneration temperature (e.g., 120-140 °C). The absorbed acid gases will start to evolve from the solvent.
- **Condensation:** Ensure cooling water is flowing through the condenser to condense any vaporized water and return it to the flask.
- **Monitoring:** Monitor the temperature and observe the gas evolution. The rate of gas evolution will decrease as the regeneration proceeds.
- **Equilibrium:** Maintain the solvent at the regeneration temperature for a specified period (e.g., 1-2 hours) to ensure maximum removal of acid gases.

- **Cooling:** After the regeneration period, turn off the heating mantle and allow the solvent to cool down to room temperature under a gentle nitrogen flow.
- **Sampling and Analysis:** Once cooled, take a sample of the regenerated (lean) Sulfinol-D solvent. Analyze the lean solvent for its H₂S and CO₂ content using appropriate analytical methods.
- **Calculation of Regeneration Efficiency:**
 - $\text{Regeneration Efficiency (\%)} = [(\text{Initial Acid Gas Loading} - \text{Final Acid Gas Loading}) / \text{Initial Acid Gas Loading}] * 100$

Protocol 2: Analytical Determination of Sulfinol-D Composition

Objective: To determine the concentration of DIPA and Sulfolane in a Sulfinol-D solvent sample.

Methodology: High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis of the non-volatile components of Sulfinol-D.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- DIPA standard
- Sulfolane standard

Procedure:

- **Standard Preparation:** Prepare a series of calibration standards of known concentrations of DIPA and Sulfolane in a suitable solvent (e.g., a mixture of water and acetonitrile).
- **Sample Preparation:** Dilute a known weight or volume of the Sulfinol-D solvent sample with the mobile phase to bring the concentrations of DIPA and Sulfolane within the calibration range.
- **Chromatographic Conditions (Typical):**
 - **Mobile Phase:** A gradient of acetonitrile and water.
 - **Flow Rate:** 1.0 mL/min
 - **Column Temperature:** 30 °C
 - **Detection Wavelength:** 210 nm (for DIPA) and a suitable wavelength for Sulfolane (consult literature or determine experimentally).
- **Analysis:** Inject the prepared standards and the sample into the HPLC system.
- **Quantification:** Create a calibration curve by plotting the peak area versus the concentration for the standards. Use the calibration curve to determine the concentration of DIPA and Sulfolane in the sample.

Protocol 3: Determination of Acid Gas Loading

Objective: To quantify the amount of H₂S and CO₂ absorbed in the Sulfinol-D solvent.

Methodology: A common method for determining acid gas loading is titration.

For H₂S Loading:

Reagents:

- Standardized silver nitrate (AgNO₃) solution
- Potassium chromate (K₂CrO₄) indicator

Procedure:

- Accurately weigh a sample of the rich Sulfinol-D solvent into a flask.
- Dilute with deionized water.
- Add a few drops of potassium chromate indicator.
- Titrate with the standardized silver nitrate solution until a reddish-brown precipitate persists.
- Calculate the H_2S concentration based on the stoichiometry of the reaction between H_2S and AgNO_3 .

For CO_2 Loading:

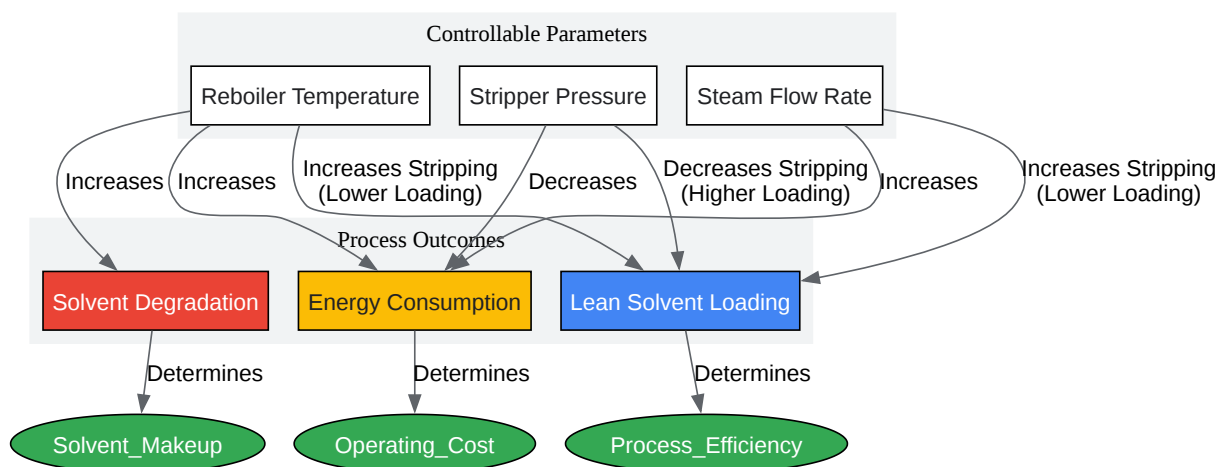
Reagents:

- Standardized hydrochloric acid (HCl) solution
- Barium chloride (BaCl_2) solution
- Phenolphthalein indicator

Procedure:

- Accurately weigh a sample of the rich Sulfinol-D solvent into a flask.
- Add an excess of barium chloride solution to precipitate the carbonate as barium carbonate.
- Add a few drops of phenolphthalein indicator.
- Titrate the unreacted amine with standardized hydrochloric acid until the pink color disappears.
- A separate titration of a fresh solvent sample (without BaCl_2) is needed to determine the total amine concentration. The difference in the titrant volume corresponds to the amount of CO_2 .

Logical Relationships in Regeneration



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Caption: Key parameter relationships in Sulfinol-D regeneration.

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